

Introduction: A Key Salicylate Derivative in Modern Synthesis

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Compound of Interest

Compound Name: 3-Chlorosalicylic acid

CAS No.: 1829-32-9

Cat. No.: B014232

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3-Chlorosalicylic acid (CAS No. 1829-32-9) is a chlorinated derivative of salicylic acid, a foundational molecule in pharmaceuticals and chemical synthesis.^[1] Characterized by a chlorine atom at the C3 position of the benzene ring, this substitution significantly influences the molecule's physicochemical properties and reactivity compared to its parent compound.^[1] It presents as a white to off-white crystalline powder and serves as a critical intermediate in the synthesis of a range of organic compounds.^{[2][3]} Its primary utility is found in the development of pharmaceuticals, particularly anti-inflammatory and analgesic drugs, where it acts as a versatile building block.^[2] Furthermore, its inherent antimicrobial properties have led to its use in the formulation of preservatives and disinfectants.^[2] This guide offers a technical overview for researchers and drug development professionals, detailing its properties, synthesis, applications, and safety protocols.

Physicochemical and Structural Properties

3-Chlorosalicylic acid is an aromatic compound containing both a carboxylic acid and a hydroxyl group.^[1] These functional groups, along with the chlorine substituent, dictate its chemical behavior, including its acidity and participation in reactions such as esterification.^[1]

Table 1: Chemical Identifiers and Properties

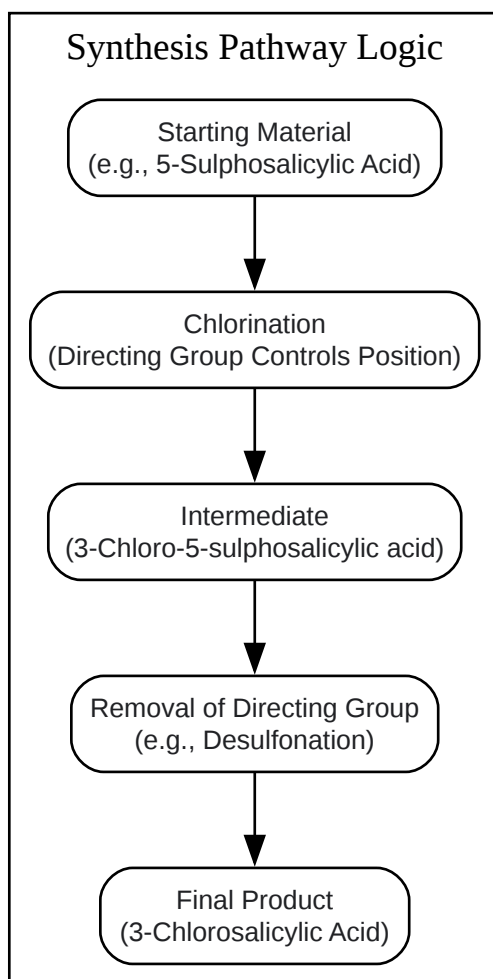
Property	Value	Source(s)
CAS Number	1829-32-9	[2][4]
Molecular Formula	C ₇ H ₅ ClO ₃	[2][4]
Molecular Weight	172.56 g/mol	[2][4]
IUPAC Name	3-chloro-2-hydroxybenzoic acid	[4]
Synonyms	Benzoic acid, 3-chloro-2-hydroxy-; Salicylic acid, 3-chloro-	[1][2][4]
Appearance	White to off-white crystalline powder/solid	[1][2][3]
Melting Point	184-186 °C	[3][5]
Boiling Point	291.7 °C at 760 mmHg	[3]
Density	1.536 g/cm ³	[3]
pKa	2.43 ± 0.10 (Predicted)	[2][3]
Solubility	Soluble in water and polar solvents like alcohols.[1][2] Sparingly soluble in DMSO, slightly in Methanol.[3] Also soluble in acetone, benzene, and acetic acid.[6]	
InChI Key	PPINMMULCRBDOS-UHFFFAOYSA-N	[2][4]
Canonical SMILES	<chem>C1=CC(=C(C(=C1)Cl)O)C(=O)O</chem>	[2][3][4]
Hydrogen Bond Donor	2	[2][3]
Hydrogen Bond Acceptor	3	[2][3]

Synthesis and Manufacturing

While direct chlorination of salicylic acid often yields a mixture of products, primarily 5-chlorosalicylic acid, more regioselective methods have been developed to synthesize **3-Chlorosalicylic acid** in high yield.[6] The compound has achieved commercial mass production, making it readily available for research and industrial applications.[3] Two effective laboratory-scale synthesis protocols are detailed below, both leveraging established chemical principles to control the position of chlorination.

Logical Workflow for Synthesis

The synthesis of **3-Chlorosalicylic acid** often involves a multi-step process designed to direct chlorination to the desired C3 position, followed by a final conversion or deprotection step to yield the target molecule. This strategic approach overcomes the natural directing effects of the hydroxyl and carboxyl groups that favor substitution at other positions.



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Caption: General logic for regioselective synthesis of **3-Chlorosalicylic acid**.

Experimental Protocol 1: Synthesis via Desulfonation of Chlorinated 5-Sulphosalicylic Acid

This method utilizes a sulfonic acid group to block the C5 position, thereby directing chlorination to the C3 position. The sulfonic acid group is subsequently removed.[6]

Causality: The bulky sulfonyl group at C5 sterically and electronically directs the incoming chlorine electrophile to the C3 position. The subsequent desulfonation via superheated steam is a classic reaction for removing this blocking group.

Methodology:

- Chlorination: Dissolve 100 g of 5-sulphosalicylic acid in glacial acetic acid. Slowly pass 35 g (1 molar equivalent) of chlorine gas into the solution at a controlled temperature of 0-5 °C.
- Isolation of Intermediate: Allow the mixture to stand at room temperature overnight. During this time, hydrogen chloride gas will evolve, and a sticky mass of 3-chloro-5-sulphosalicylic acid will separate. Filter the mass using glass wool and dry it on a porous plate.
- Desulfonation: Dissolve the dried intermediate in a minimal amount of hot water. Add syrupy phosphoric acid to elevate the boiling point.
- Steam Distillation: Pass superheated steam through the liquid mass, maintaining a temperature that eventually reaches 170 °C.
- Product Collection: As the reaction proceeds, **3-Chlorosalicylic acid** will separate upon cooling. Filter the solid product. Repeat the heating with superheated steam on the filtrate to maximize the yield.
- Purification: Collect the combined solid, wash thoroughly with water, and recrystallize from dilute alcohol to obtain white needles of **3-Chlorosalicylic acid**. The reported yield is approximately 72%.[6]

Experimental Protocol 2: Synthesis via Hydrolysis of Chloral-3-chlorosalicylamide

This alternative route leverages the chloralamide group to direct chlorination, followed by hydrolysis to revert the amide to a carboxylic acid.^[6]

Causality: The substitution of the carboxyl group with a chloralamide group alters the electronic properties of the ring, changing the primary orienting influence from the C5 to the C3 position. The final hydrolysis step is a standard procedure to convert the amide back to the desired carboxylic acid.

Methodology:

- **Chlorination:** Dissolve 20 g of chloralsalicylamide in glacial acetic acid. Slowly pass 5 g of chlorine gas into the solution, ensuring the temperature is maintained below 15 °C.
- **Intermediate Precipitation:** After the required amount of chlorine is absorbed, let the solution stand overnight at room temperature. Dilute the solution with water to precipitate a pinkish powder (chloral-3-chlorosalicylamide). Filter and collect the crude product.
- **Purification of Intermediate:** Recrystallize the crude product from alcohol to yield colorless needles.
- **Hydrolysis:** Dissolve 20 g of the purified chloral-3-chlorosalicylamide in 200 c.c. of 10% sodium hydroxide solution. Reflux the solution on a sand-bath for approximately six hours.
- **Acidification and Isolation:** After cooling, acidify the solution with dilute hydrochloric acid. A paste will form, which solidifies upon repeated washing with water.
- **Final Purification:** The solid product is crystallized from dilute alcohol to yield white needles of **3-Chlorosalicylic acid** with a reported yield of about 86%.^[6]

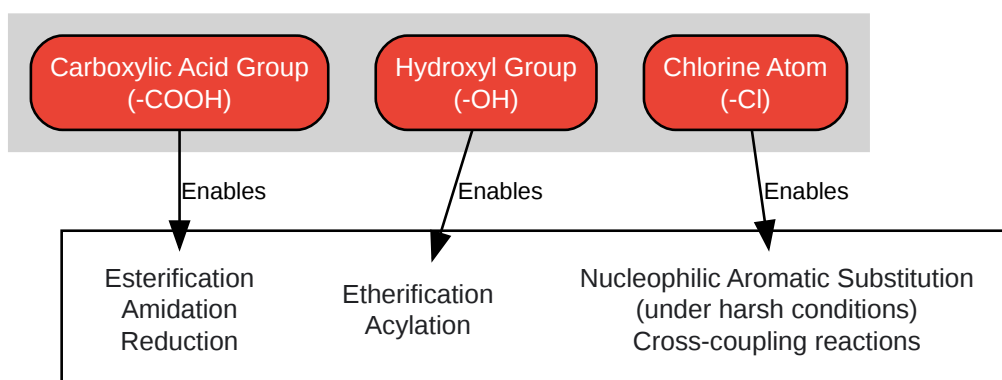
Applications in Research and Drug Development

The utility of **3-Chlorosalicylic acid** is primarily as a key chemical intermediate. Its structure is a valuable scaffold for building more complex molecules with specific biological activities.

- **Pharmaceutical Synthesis:** It is a well-established precursor for various pharmaceuticals, especially in the development of novel anti-inflammatory and analgesic drugs.^[2] The parent salicylic acid's mechanism of modulating COX-1 enzymatic activity to reduce pro-inflammatory prostaglandins provides a strong rationale for exploring its derivatives for similar or enhanced effects.^[7]
- **Medicinal Chemistry:** The presence of the chlorine atom can enhance the lipophilicity of derivative compounds, potentially improving membrane permeability and pharmacokinetic profiles. Its unique electronic properties make it an object of interest for creating derivatives with unique biological activities.^[1]
- **Antimicrobial Agents:** **3-Chlorosalicylic acid** itself exhibits antimicrobial properties, which makes it a useful component in the formulation of disinfectants and preservatives for various industries.^[2]
- **Cosmetics:** It is also used in cosmetic products, where it can function as a skin-conditioning agent.^[2]
- **Organic Synthesis:** Beyond specific applications, it is a versatile reagent for general organic synthesis.^[3]

Chemical Reactivity Overview

The reactivity of **3-Chlorosalicylic acid** is governed by its three key functional components: the carboxylic acid, the hydroxyl group, and the chlorine atom on the aromatic ring. This trifunctional nature allows for a wide range of subsequent chemical modifications.



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Caption: Key reactive sites on the **3-Chlorosalicylic acid** molecule.

Safety, Handling, and Regulatory Information

As with any laboratory chemical, proper handling of **3-Chlorosalicylic acid** is essential to ensure safety. The compound is classified as an irritant.

Table 2: GHS Hazard Information

Hazard Class	GHS Code	Description	Source
Skin Corrosion/Irritation	H315	Causes skin irritation	[4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[4]

Precautionary Statements (selected): P261, P264, P280, P302+P352, P305+P351+P338.[4]

Handling and Storage:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[4][8]
- First Aid: In case of eye contact, immediately flush with plenty of water for at least 15 minutes.[8] For skin contact, wash with soap and water. If inhaled, move to fresh air. Seek medical attention if irritation persists.[8]
- Storage: Store in a well-sealed container in a dry, room-temperature environment.[3]

Regulatory Status: In some jurisdictions, such as New Zealand, **3-Chlorosalicylic acid** does not have an individual approval for use as a chemical in its own right but may be used as a component within a product covered by a group standard.[4]

References

- Title: **3-Chlorosalicylic acid** | Source: LookChem | URL:[[Link](#)]
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